

A Comprehensive Technical Guide to (Z)-5-Decenoic Acid

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Compound of Interest

Compound Name: (Z)-5-Decenoic acid

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Introduction

(Z)-5-Decenoic acid, a monounsaturated medium-chain fatty acid, is a subject of growing interest within the scientific community. While research into its specific biological roles is ongoing, its classification as a fatty acid suggests potential involvement in lipid metabolism and cellular signaling. This technical guide provides a consolidated overview of the known synonyms, physicochemical properties, and limited biological data available for **(Z)-5-Decenoic acid**. It is important to note that detailed experimental protocols and established signaling pathways for this specific isomer are not extensively documented in publicly available literature. Much of the in-depth research on decenoic acid isomers has focused on compounds such as cis-2-decenoic acid for its role in biofilm dispersal.

Synonyms for (Z)-5-Decenoic Acid

The following are recognized synonyms for **(Z)-5-Decenoic acid**:

- cis-5-Decenoic acid[1]
- 5-Decenoic acid, (Z)-[1]
- 5-Decenoic acid, (5Z)-[1]
- (Z)-dec-5-enoic acid[1]

- UNII-5R82Y8PAHS[1]
- FEMA No. 3742, 5Z-

Physicochemical Properties

A summary of the key quantitative data for **(Z)-5-Decenoic acid** is presented in the table below. This information has been compiled from various chemical databases.

Property	Value	Source
Molecular Formula	C10H18O2	PubChem[1][2]
Molecular Weight	170.25 g/mol	PubChem[1][2]
CAS Number	84168-28-5	PubChem[1]
IUPAC Name	(Z)-dec-5-enoic acid	PubChem[1]
Physical Description	Odor described as "fatty, green"	Wikipedia
XLogP3	2.9	PubChem[1][2]
Polar Surface Area	37.3 Å ²	PubChem[1][2]

Biological Role and Activity

(Z)-5-Decenoic acid is classified as a medium-chain fatty acid.[3][4] Based on this classification, its general biological roles are presumed to include serving as a nutrient, an energy source, and a component in membrane stabilization.[3][4] It is also suggested to be involved in lipid transport and metabolism.[3] However, specific experimental data detailing its mechanism of action or its role in signaling pathways are limited. In the food industry, it is recognized as a flavoring agent.[2]

Experimental Protocols

Detailed experimental protocols for the specific synthesis or biological assays of **(Z)-5-Decenoic acid** are not readily available in the reviewed literature. However, a general method

for the preparation of a mixture of 5- and 6-decenoic acid has been described in the patent literature.

Preparation of 5(6)-Decenoic Acid Mixture

This protocol is adapted from a patent describing the synthesis of a mixture containing 5- and 6-decenoic acid, commercially known as milk lactone.

Materials:

- delta-Decalactone (500 g)
- 88% Phosphoric acid (50 g)
- Reactor with stirring and heating capabilities
- Separatory funnel
- Distillation apparatus

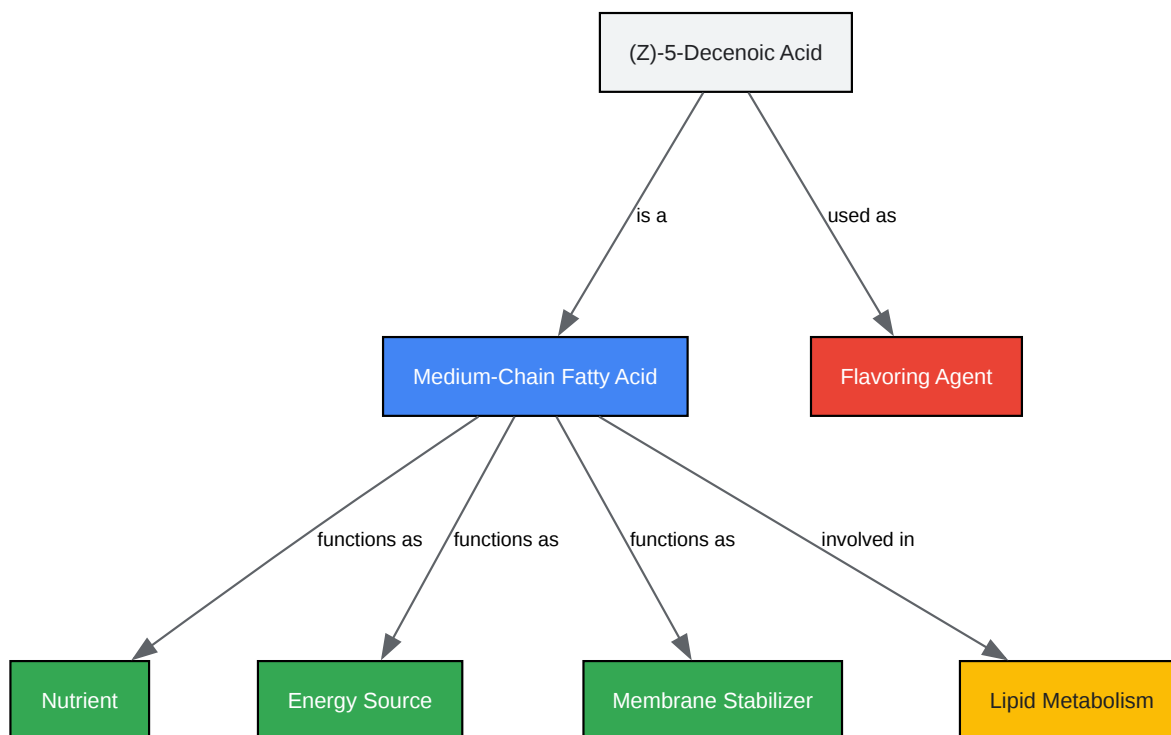
Procedure:

- Add 500 g of delta-decalactone and 50 g of 88% phosphoric acid to the reactor.
- Initiate stirring and heat the mixture to 190 ± 3 °C.
- Maintain this temperature for an insulation reaction time of 3 hours.
- After the reaction is complete, allow the mixture to cool.
- Wash the resulting material 2-3 times with clear water using a separatory funnel.
- Perform vacuum distillation on the washed product to obtain 478 g of 5(6)-decenoic acid (milk lactone).^[5]

Logical Relationship Diagram

As no specific signaling pathways for **(Z)-5-Decenoic acid** have been documented, the following diagram illustrates its classification and known general biological functions.

Logical Relationship of (Z)-5-Decenoic Acid



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Caption: Classification and general functions of **(Z)-5-Decenoic Acid**.

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